

An In-Depth Technical Guide to 11-Methylforsythide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Methylforsythide

Cat. No.: B13440936

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

11-Methylforsythide is a naturally occurring iridoid glycoside first isolated from the leaves of *Forsythia europaea*. This technical guide provides a comprehensive overview of its chemical properties, and available information regarding its natural occurrence. While specific biological activity and detailed experimental protocols for its synthesis remain to be extensively documented in publicly accessible literature, this guide furnishes the foundational chemical data and structural information crucial for further research and development.

Chemical and Physical Properties

11-Methylforsythide is classified as a monosaccharide glycoside. Its fundamental chemical and physical properties are summarized in the table below, derived from available chemical database information. These predicted values offer a baseline for experimental design and characterization.

Property	Value	Source
CAS Number	159598-00-2	BOC Sciences
Molecular Formula	C ₁₇ H ₂₄ O ₁₁	BOC Sciences
Molecular Weight	404.37 g/mol	BOC Sciences
Predicted Boiling Point	662.7 ± 55.0 °C	BOC Sciences
Predicted Density	1.57 ± 0.1 g/cm ³	BOC Sciences
InChI	InChI=1S/C17H24O11/c1-25-15(24)8-5-26-16(10-6(8)2-3-7(10)14(22)23)28-17-13(21)12(20)11(19)9(4-18)27-17/h5-7,9-13,16-21H,2-4H2,1H3,(H,22,23)/t6-,7+,9-,10+,11-,12+,13-,16+,17+/m1/s1	BOC Sciences
SMILES	COC(=O)C1=COC(C2C1CCC2C(=O)O)OC3C(C(C(C(O3)CO)O)O)O	BOC Sciences

Structure and Stereochemistry

The chemical structure of **11-Methylforsythide** is defined by its SMILES and InChI notations. A 2D representation of the molecule is provided below. The stereochemistry is crucial for its biological function and is partially defined in the InChI string with the layers /t6-,7+,9-,10+,11-,12+,13-,16+,17+/m1/s1.

Caption: 2D Chemical Structure of **11-Methylforsythide**.

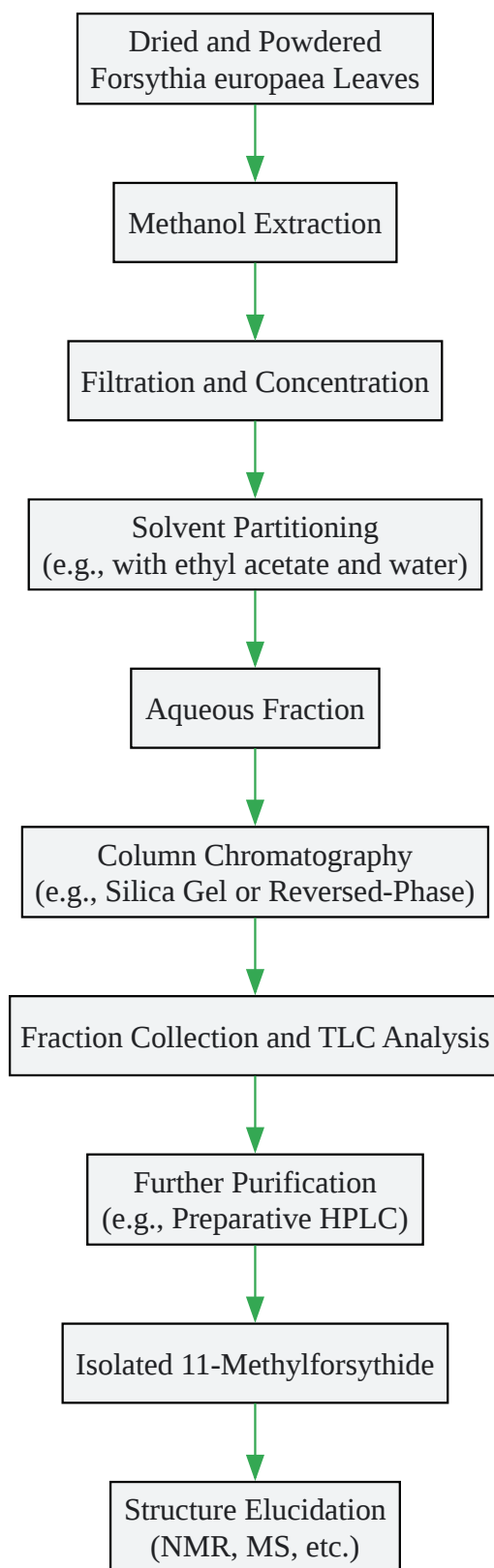
Natural Occurrence and Isolation

11-Methylforsythide is a natural product found in the plant species *Forsythia europaea*[1]. Recent metabolomic analysis of *Forsythia suspensa* has also detected the presence of 11-methyl-forsythide and noted a statistically significant positive correlation between its levels and

those of forsythoside B in both the leaves and fruits of the plant^[1]. This correlation may suggest a biosynthetic relationship between the two compounds.

Experimental Protocol: Isolation from *Forsythia europaea*

While the full, detailed experimental protocol from the original isolation paper is not readily available in public databases, a general workflow for the isolation of iridoid glycosides from plant material can be inferred. The following is a generalized procedure that would be typical for such an extraction and purification process.



[Click to download full resolution via product page](#)

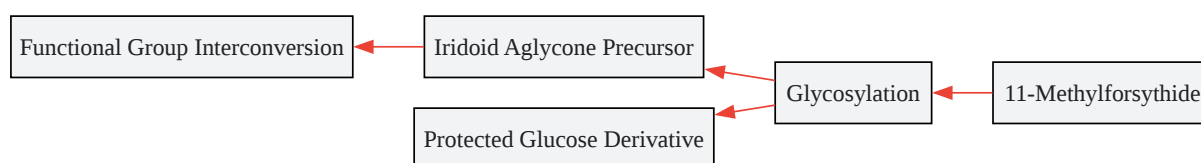
Caption: Generalized workflow for the isolation of **11-Methylforsythide**.

Biological Activity

Currently, there is a lack of specific, publicly available data on the biological activity of **11-Methylforsythide**. However, as an iridoid glycoside, it belongs to a class of compounds known to exhibit a wide range of pharmacological effects. Further research is required to determine the specific biological functions of **11-Methylforsythide**.

Synthesis

At present, no detailed protocols for the chemical synthesis of **11-Methylforsythide** have been identified in the public domain. The development of a synthetic route would be a valuable contribution to enabling further biological and pharmacological investigation of this natural product. A potential, high-level retrosynthetic analysis could be envisioned as follows:



[Click to download full resolution via product page](#)

Caption: High-level retrosynthetic approach for **11-Methylforsythide**.

Future Research Directions

The current body of knowledge on **11-Methylforsythide** is limited, presenting numerous opportunities for future research. Key areas for investigation include:

- **Comprehensive Biological Screening:** A thorough evaluation of the biological activities of **11-Methylforsythide** is warranted, including but not limited to its potential anti-inflammatory, antioxidant, antimicrobial, and cytotoxic effects.
- **Total Synthesis:** The development of a robust and efficient total synthesis would provide a reliable source of the compound for in-depth biological studies and the generation of analogues for structure-activity relationship (SAR) studies.

- **Biosynthetic Pathway Elucidation:** Further investigation into the biosynthetic pathway of **11-Methylforsythide** in Forsythia species, potentially leveraging the observed correlation with forsythoside B, would provide valuable insights into natural product biosynthesis.
- **Pharmacokinetic and Toxicological Profiling:** Should biological activity be identified, comprehensive studies on the absorption, distribution, metabolism, excretion (ADME), and toxicity of **11-Methylforsythide** will be essential for any potential therapeutic development.

Conclusion

11-Methylforsythide is a structurally defined natural product with a known source. While its biological activity and synthetic pathways remain largely unexplored, the foundational chemical data presented in this guide provides a critical starting point for researchers and drug development professionals interested in this and related iridoid glycosides. The potential for discovering novel biological activities makes **11-Methylforsythide** a compelling target for future scientific inquiry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.plos.org [journals.plos.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 11-Methylforsythide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13440936#what-is-11-methylforsythide\]](https://www.benchchem.com/product/b13440936#what-is-11-methylforsythide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com